

# Application Note: Recommended Solvents and Protocols for Dissolving Psb-KD107

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Psb-KD107

Cat. No.: B10794380

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Psb-KD107** is a potent and selective non-lipid agonist for the G protein-coupled receptor GPR18, an orphan receptor that has garnered interest as a therapeutic target.<sup>[1][2][3]</sup> With a molecular formula of C<sub>20</sub>H<sub>22</sub>N<sub>6</sub>O<sub>2</sub> and a molecular weight of approximately 378.44 g/mol, **Psb-KD107** is supplied as a crystalline solid.<sup>[1][4]</sup> Proper dissolution is a critical first step for any in vitro or in vivo experiment to ensure accurate, reproducible, and meaningful results. Like many small molecule inhibitors and agonists, **Psb-KD107** exhibits poor solubility in aqueous solutions, necessitating the use of organic solvents to prepare stock solutions. This document provides detailed protocols and recommendations for dissolving and handling **Psb-KD107**.

## Recommended Solvents and Solubility Data

**Psb-KD107** is soluble in organic solvents and sparingly soluble in aqueous buffers. The primary recommended solvents for creating high-concentration stock solutions are Dimethyl Sulfoxide (DMSO) and Dimethyl Formamide (DMF). For experiments in aqueous media, a serial dilution from a concentrated organic stock solution is the standard procedure.

Table 1: Quantitative Solubility of **Psb-KD107**

Solvent/Vehicle	Concentration	Approximate Molarity	Notes
DMSO	~2 mg/mL	~5.28 mM	Use high-purity, anhydrous grade.
DMF	~2 mg/mL	~5.28 mM	Purge with inert gas.
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL	~0.53 mM	Prepared by diluting a DMSO stock.
DMSO	10 mM	10 mM	A readily achievable stock concentration.

Note: Molarity calculated using a molecular weight of 378.44 g/mol .

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution, which can be stored for long periods and used to make fresh working solutions.

Materials:

- **Psb-KD107** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- **Weighing the Compound:** Carefully weigh the desired amount of solid **Psb-KD107** powder. For example, to make 1 mL of a 10 mM stock solution, weigh out 3.78 mg of **Psb-KD107**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the compound. To prepare a 10 mM solution with 3.78 mg of **Psb-KD107**, add 1 mL of DMSO.
- **Dissolution:**
  - Tightly cap the vial and vortex vigorously for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution to ensure no solid particles remain.
  - If the compound does not fully dissolve, briefly sonicate the solution in a water bath for 5-10 minutes or gently warm the solution to 37°C.
- **Storage:**
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C or -80°C for long-term stability. The solid compound is stable for at least four years when stored at -20°C.

## Protocol 2: Preparation of Aqueous Working Solutions from DMSO Stock

This protocol details the dilution of the concentrated DMSO stock into an aqueous buffer for immediate use in cellular or biochemical assays.

#### Materials:

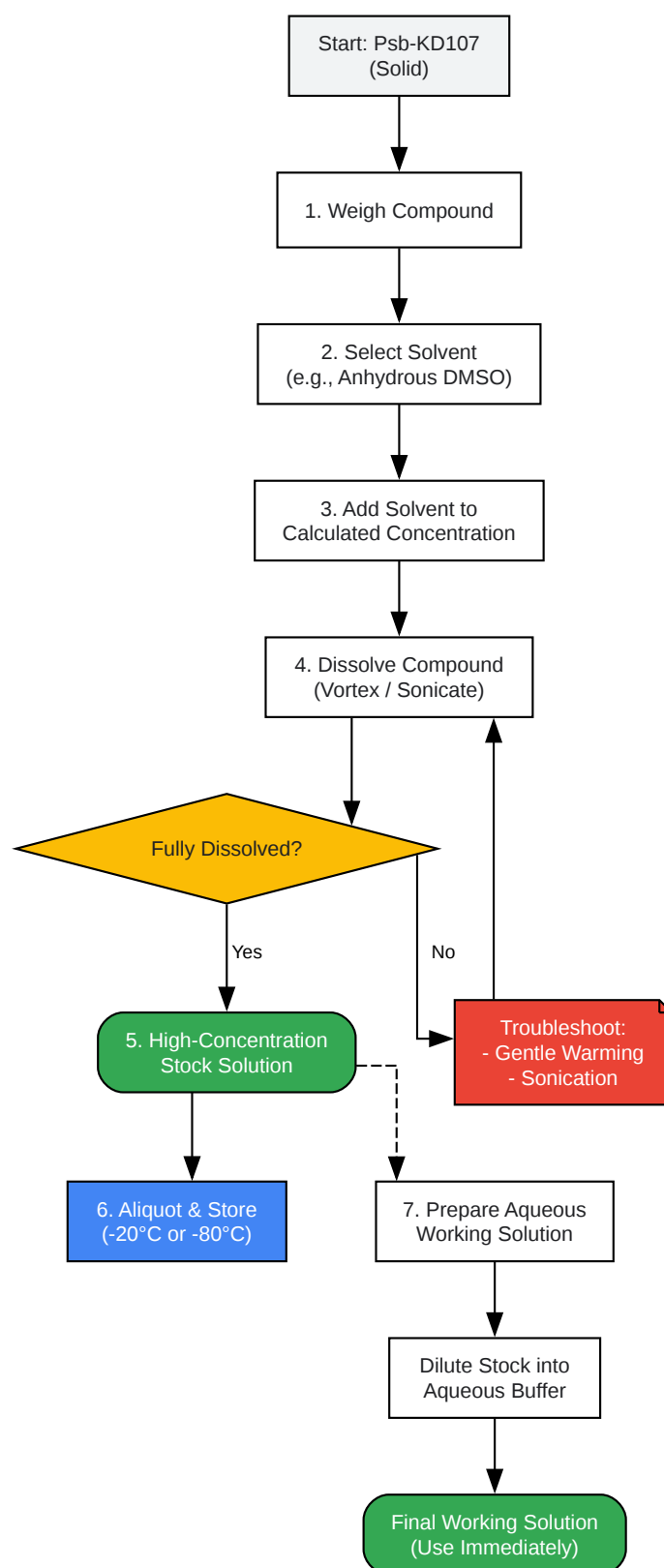
- 10 mM **Psb-KD107** stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile dilution tubes

#### Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the 10 mM **Psb-KD107** stock solution at room temperature.
- **Serial Dilution (Recommended):** To prevent precipitation, it is best to perform an intermediate dilution of the stock in DMSO before the final dilution into the aqueous buffer.
- **Final Dilution:** Add the required volume of the DMSO stock (or intermediate dilution) to the aqueous buffer. For example, to make 1 mL of a 10  $\mu$ M working solution, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of the aqueous buffer.
- **Mixing:** Immediately after adding the DMSO stock to the aqueous buffer, mix the solution thoroughly by gentle vortexing or by inverting the tube several times.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the assay is low (typically  $\leq 0.5\%$ ) to avoid solvent-induced artifacts or toxicity. Always include a vehicle control (aqueous buffer with the same final DMSO concentration) in your experiments.
- **Stability:** Aqueous solutions of **Psb-KD107** are not recommended for storage for more than one day. Prepare fresh working solutions for each experiment.

## Visualization of Experimental Workflow

The following diagram outlines the general workflow for preparing **Psb-KD107** solutions.



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Caption: Workflow for preparing **Psb-KD107** stock and working solutions.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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